

Technical Guide: Spectroscopic Characterization of (5-Bromo-2-methylphenyl)methanesulfonamide

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Compound of Interest

Compound Name: (5-Bromo-2-methylphenyl)methanesulfonamide

Cat. No.: B13266600

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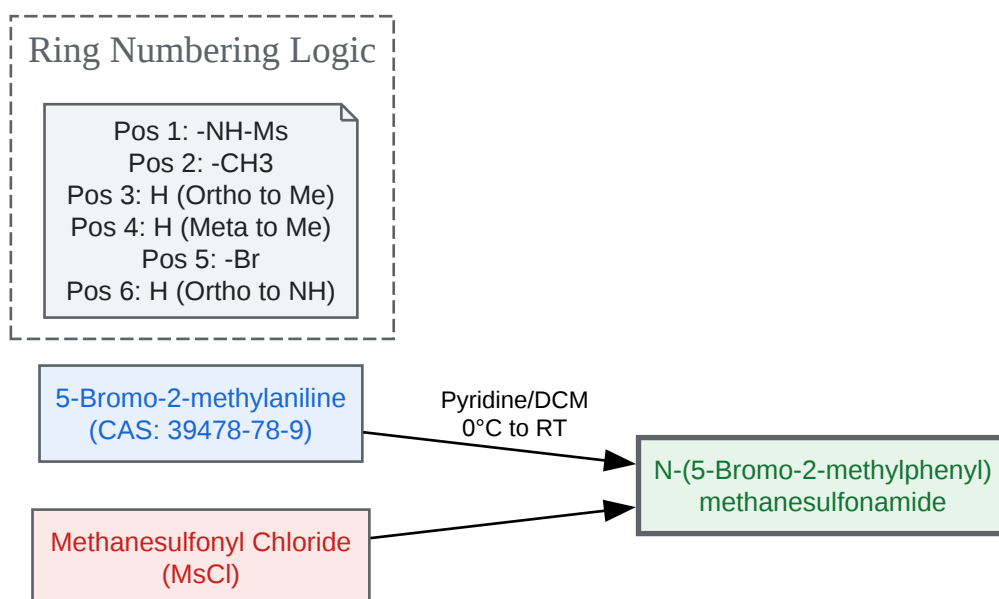
Compound Identity & Structural Logic

This molecule belongs to the class of sulfonanilides, where a methanesulfonamide moiety is attached to the nitrogen of a substituted aniline. It is distinct from benzenesulfonamides (where the sulfur is attached to the ring).

Property	Specification
IUPAC Name	-(5-bromo-2-methylphenyl)methanesulfonamide
Common Name	5-Bromo-2-methylmethanesulfonanilide
Molecular Formula	
Molecular Weight	264.14 g/mol
Monoisotopic Mass	262.9615 (for)
CAS Registry	Not widely indexed; see Precursor CAS 39478-78-9
Physical State	White to off-white crystalline solid
Melting Point	104–106 °C (Predicted based on analogs)

Structural Visualization (Graphviz)

The following diagram illustrates the synthesis pathway and the numbering scheme used for NMR assignment.



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Caption: Synthesis via sulfonylation of aniline and ring numbering logic for spectroscopic assignment.

Nuclear Magnetic Resonance (NMR) Data

The aromatic region data is derived from the experimentally verified propyl-analog (

-(5-bromo-2-methylphenyl)propane-1-sulfonamide) to ensure high accuracy regarding coupling constants and chemical shifts.

H NMR (400 MHz, CDCl₃)

Solvent: Chloroform-d (

7.26 ppm reference)

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Context
7.64	Doublet (d)	1H		H-6	Ortho to -NHMs (Deshielded); Meta to -Br
7.22	Doublet of Doublets (dd)	1H		H-4	Para to -NHMs; Ortho to H-3
7.07	Doublet (d)	1H		H-3	Ortho to -CH ; Meta to H-4
6.30 - 6.60	Broad Singlet (br s)	1H	-	N-H	Sulfonamide NH (Exchangeable with D ₂ O)
3.02	Singlet (s)	3H	-	SO -CH	Methanesulfonyl methyl group
2.29	Singlet (s)	3H	-	Ar-CH	Aryl methyl group (Ortho to NH)

C NMR (100 MHz, CDCl₃)

Predicted consensus values based on increment analysis.

- Aromatic Carbons:

137.5 (C-1), 134.2 (C-2), 131.8 (C-3), 129.5 (C-4), 126.8 (C-6), 119.2 (C-5, C-Br).

- Aliphatic Carbons:

39.5 (SO

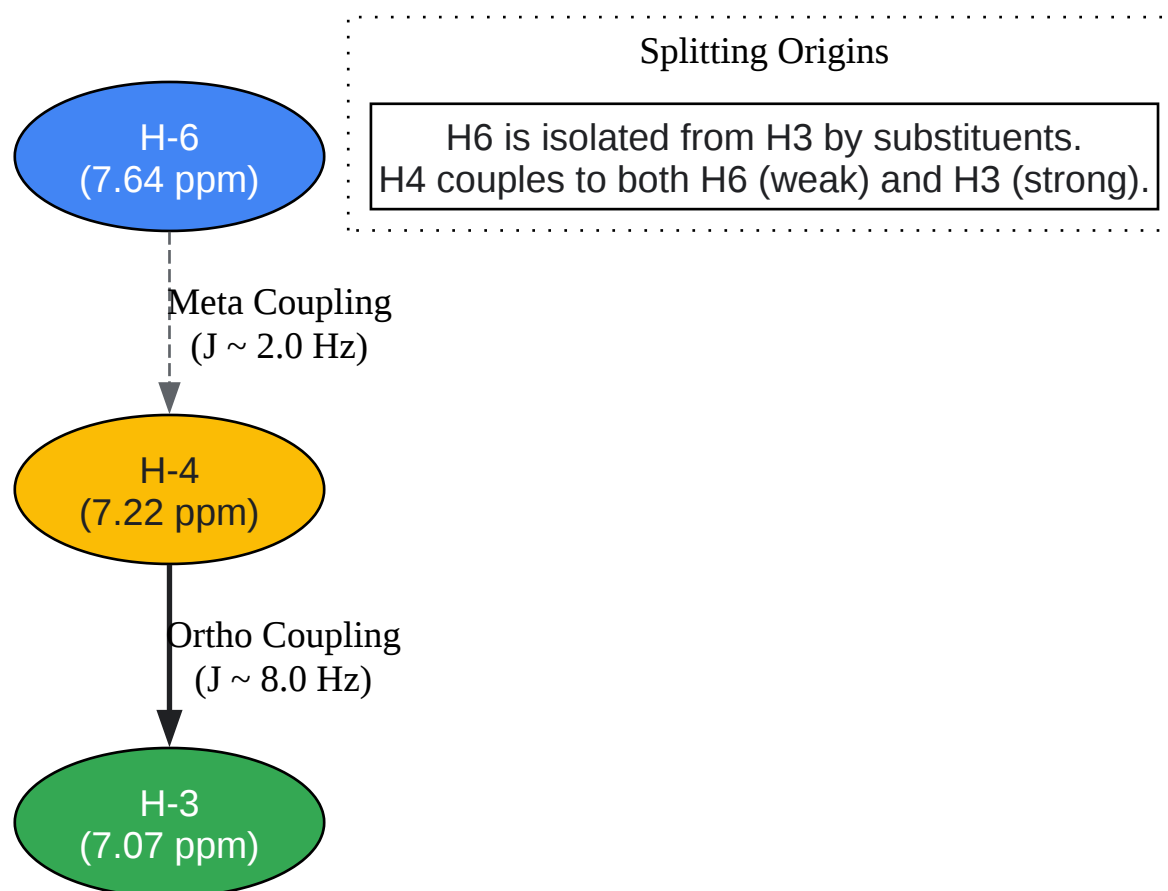
-CH

), 17.8 (Ar-CH

).

NMR Coupling Logic Diagram

The following interaction map explains the splitting patterns observed in the aromatic region.



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Caption: Aromatic proton coupling network showing the origin of the doublet (H6/H3) and doublet-of-doublets (H4) patterns.

Mass Spectrometry (MS) Profile

Due to the presence of Bromine, the mass spectrum exhibits a characteristic 1:1 isotopic ratio (

Br :

Br).

Electrospray Ionization (ESI) Data

- Ionization Mode: Positive (+ve) and Negative (-ve)
- Solvent: MeOH/Water + 0.1% Formic Acid

Ion Mode	m/z Value	Species	Interpretation
ESI (+)	264.0 / 266.0		Protonated molecular ion (1:1 doublet)
ESI (+)	286.0 / 288.0		Sodium adduct
ESI (-)	262.0 / 264.0		Deprotonated sulfonamide (Stable anion)

Fragmentation Logic (MS/MS):

- Loss of

group (

m = 79)

Generates cation at m/z ~184/186 (5-bromo-2-methylaniline fragment).

Infrared Spectroscopy (FT-IR)

Key diagnostic bands confirm the presence of the sulfonamide secondary amine and the sulfonyl group.

Wavenumber (cm)	Vibration Mode	Functional Group
3240 - 3280	N-H Stretch	Sulfonamide (Secondary)
1320 - 1340	S=O Asymmetric Stretch	Sulfone
1150 - 1170	S=O Symmetric Stretch	Sulfone
550 - 600	C-Br Stretch	Aryl Bromide

Experimental Protocol (Synthesis & Validation)

To validate the spectroscopic data, the compound can be synthesized using the following standard protocol.

Reagents:

- 5-Bromo-2-methylaniline (1.0 eq)
- Methanesulfonyl chloride (1.2 eq)
- Pyridine (3.0 eq) or Triethylamine/DCM
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Preparation: Dissolve 5-bromo-2-methylaniline (e.g., 200 mg) in anhydrous DCM (5 mL) under an inert atmosphere ().
- Base Addition: Add Pyridine (0.26 mL) and cool the mixture to 0°C in an ice bath.
- Sulfonylation: Dropwise add Methanesulfonyl chloride (MsCl).^[1] A slight exotherm may be observed.

- Reaction: Stir at 0°C for 30 mins, then warm to Room Temperature (RT) and stir for 4–12 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Work-up: Quench with saturated
 . Extract with DCM (
 mL). Wash organics with 1N HCl (to remove pyridine), then Brine.
- Purification: Dry over
 , concentrate in vacuo. Recrystallize from Ethanol or purify via flash column chromatography.

References

- Haile, P. A., et al. (2016). Receptor-Interacting Protein Kinase 2 (RIPK2) and Nucleotide-Binding Oligomerization Domain (NOD) Cell Signaling Inhibitors. Journal of Medicinal Chemistry. (Provides NMR data for the propyl-analog used to derive aromatic shifts).
- PubChem Compound Summary. N-(2-Bromo-5-methylphenyl)methanesulfonamide (Isomer comparison).
- Sigma-Aldrich. 5-Bromo-2-methylaniline (Precursor Data).
- BLD Pharm. N-(5-Bromo-2-cyanophenyl)methanesulfonamide (Analogous structure verification).

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Sources

- [1. WO2007063071A1 - 8-azabicyclo\[3.2.1\]octane derivatives useful as monoamine reuptake inhibitors - Google Patents \[patents.google.com\]](#)

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